

Personal protective equipment for handling 2,4-Di-tert-butylphenol

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Compound of Interest

Compound Name: 2,4-Di-tert-butylphenol

Cat. No.: B135424

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Essential Safety and Handling Guide for 2,4-Di-tert-butylphenol

This guide provides immediate safety, handling, and disposal protocols for **2,4-Di-tert-butylphenol**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **2,4-Di-tert-butylphenol**
- CAS Number: 96-76-4[1]
- Molecular Formula: C₁₄H₂₂O[2]

Primary Hazards: **2,4-Di-tert-butylphenol** is classified as a hazardous substance. Key hazards include:

- Causes skin irritation.[1][3]
- Causes serious eye damage/irritation.
- May cause respiratory irritation.
- Harmful if swallowed.

- Very toxic to aquatic life with long-lasting effects.
- May cause an allergic skin reaction.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,4-Di-tert-butylphenol** to minimize exposure risk.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.	Protects against splashes and dust that can cause serious eye irritation or damage.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	Prevents skin irritation and potential allergic reactions upon contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or when dusts are generated.	Protects against inhalation of dust or vapors that may cause respiratory tract irritation.

Operational Plan: Handling and Storage

Follow these step-by-step procedures for the safe handling and storage of **2,4-Di-tert-butylphenol** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

- Work in a well-ventilated area. Use local exhaust ventilation to control airborne dust and vapors.

2. Handling:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- Minimize dust generation and accumulation during handling.
- Wash hands thoroughly after handling the substance.
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed and store them in their original packaging.
- Store away from incompatible substances such as bases, acid anhydrides, acid chlorides, and metals.

Disposal Plan

Proper disposal of **2,4-Di-tert-butylphenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Classification:

- **2,4-Di-tert-butylphenol** is considered a hazardous waste. It is also classified as an environmentally hazardous substance.

2. Container and Chemical Disposal:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.

- Do not dispose of the chemical into drains or surface water.
- Contaminated packaging should be handled in the same manner as the substance itself. Completely emptied packages may be recycled.

3. Spill Management:

- In case of a spill, immediately clean it up using appropriate protective equipment.
- Avoid generating dust. Sweep up or absorb the material and place it into a suitable, clean, dry, and closed container for disposal.
- Ventilate the affected area.

Quantitative Data Summary

The following tables provide key quantitative data for **2,4-Di-tert-butylphenol**.

Physical and Chemical Properties

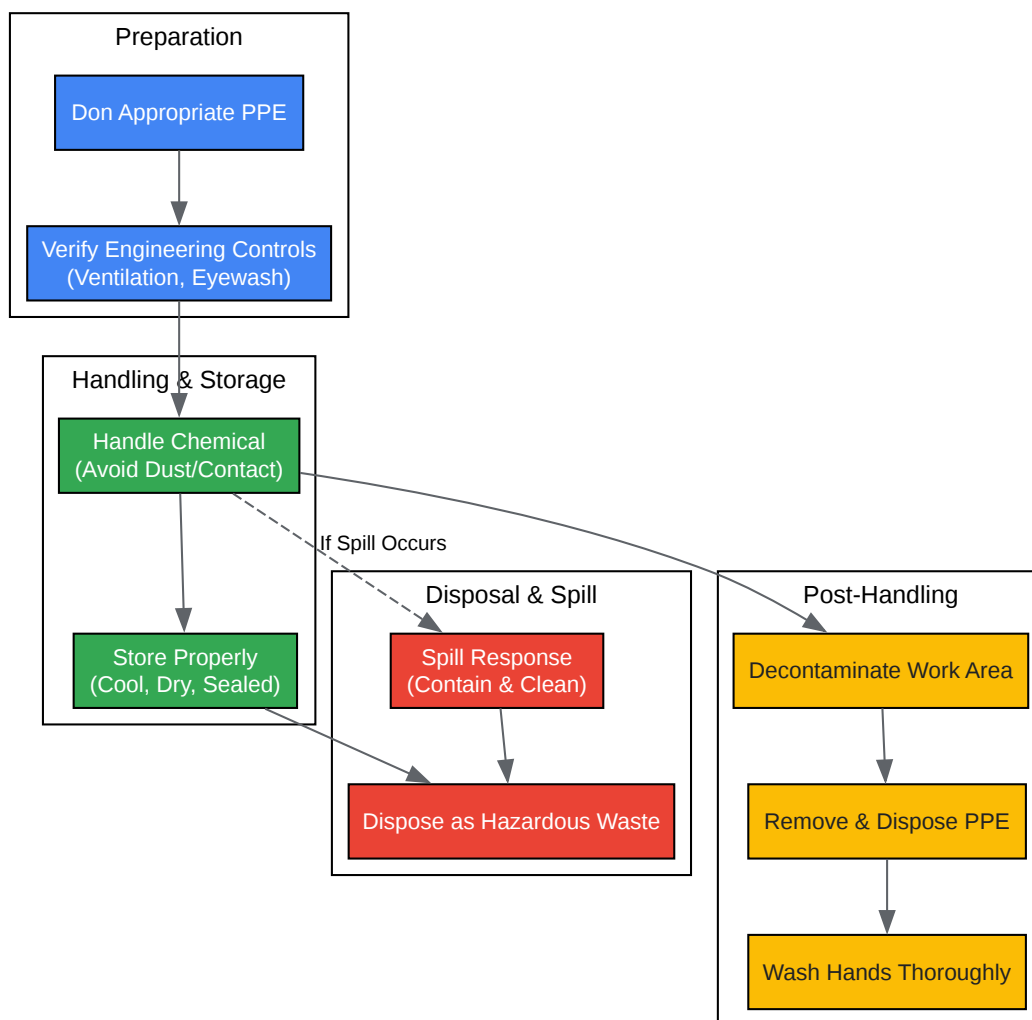
Property	Value
Melting Point	53 - 59 °C / 129.2 - 138.2 °F
Boiling Point	264 - 265 °C / 507.2 - 509 °F
Flash Point	115 - 129 °C / 239 - 264.2 °F (closed cup)
Autoignition Temperature	330 °C / 626 °F
Density	0.877 - 0.935 g/cm ³ at 20 °C
Vapor Pressure	1.3 hPa at 84 °C; 27 hPa at 146 °C
Water Solubility	Slightly soluble

Toxicological Data

Test	Result	Species
Oral LD50	> 2,000 mg/kg	Rat
Dermal LD50	2,200 mg/kg	Rabbit

Workflow Diagram

Safe Handling and Disposal Workflow for 2,4-Di-tert-butylphenol



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Caption: Workflow for safe handling and disposal of **2,4-Di-tert-butylphenol**.

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References

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